

The Discovery and Origin of (+)-Acutifolin A: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Acutifolin A

Cat. No.: B15191920

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(+)-Acutifolin A is a novel bioactive natural product that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of its discovery, botanical origin, and foundational biochemical information. The content herein is curated for professionals in research and drug development, presenting available data in a structured format, including detailed experimental protocols for its isolation and visualizations of relevant biological pathways.

Discovery and Botanical Origin

(+)-Acutifolin A was first isolated in 2001 by researchers Takashima and Ohsaki.^[1] It is a natural compound derived from the bark of *Brosimum acutifolium*, a tree native to the Amazon region and utilized in Brazilian folk medicine, where it is known as "Mururé".^{[2][3]} Traditionally, the bark of this plant has been used for its potent anti-inflammatory, anti-arthritic, and anti-rheumatic properties.^{[2][3]} The discovery of **(+)-Acutifolin A** and its congeners, Acutifolins B-F, was the result of a screening program for new lead compounds from Brazilian medicinal plants.^[2]

Table 1: Chemical and Physical Properties of **(+)-Acutifolin A**

Property	Value
Molecular Formula	C ₂₀ H ₂₂ O ₄
Molecular Weight	326.39 g/mol
Appearance	Colorless oil
Optical Rotation	[α] ²⁵ _D +94.7 (c 0.47, CHCl ₃)
UV (MeOH) λ _{max} (log ε)	225 (4.08), 278 (3.54), 310 (sh, 3.28) nm
IR (film) ν _{max}	3350, 1680, 1650, 1615, 1590 cm ⁻¹

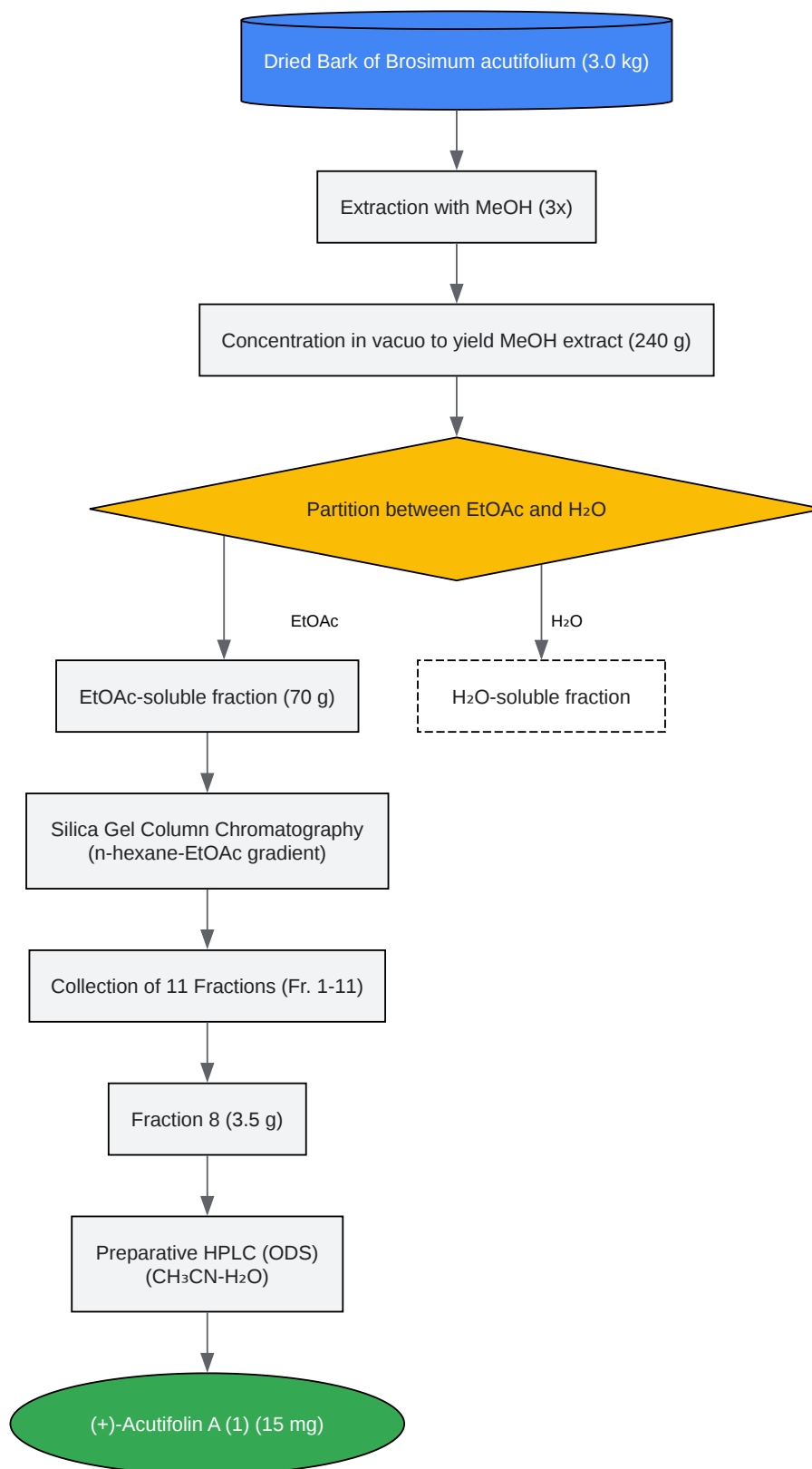
Data sourced from Takashima & Ohsaki, 2001.

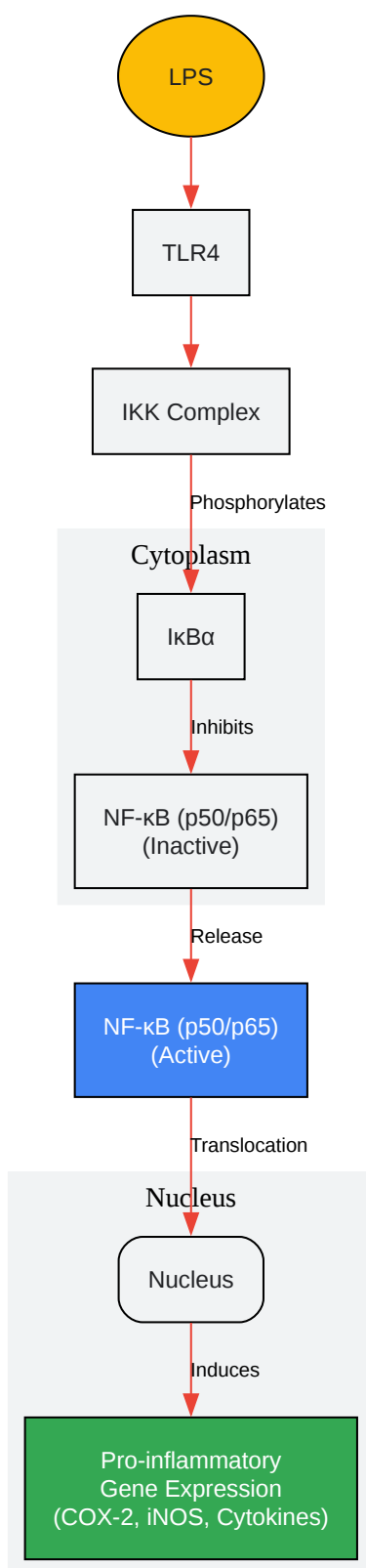
Experimental Protocols

Isolation of (+)-Acutifolin A

The following protocol for the isolation of **(+)-Acutifolin A** is adapted from the original methodology described by Takashima and Ohsaki (2001).

Experimental Workflow for the Isolation of (+)-Acutifolin A





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- To cite this document: BenchChem. [The Discovery and Origin of (+)-Acutifolin A: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15191920#acutifolin-a-discovery-and-origin]

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